

Commercial Availability and Technical Guide for 3-Phenyloxetan-3-amine Hydrochloride

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Compound of Interest

Compound Name: *3-Phenyloxetan-3-amine hydrochloride*

Cat. No.: *B581544*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for **3-Phenyloxetan-3-amine hydrochloride** (CAS No: 1211284-11-5). This compound is a valuable building block for researchers in medicinal chemistry and drug discovery, offering a unique scaffold for the development of novel therapeutics. The strategic incorporation of the oxetane ring can improve physicochemical properties such as solubility and metabolic stability.

Physicochemical Properties

Property	Value	Source
CAS Number	1211284-11-5	CymitQuimica[1]
Molecular Formula	C ₉ H ₁₂ ClNO	CymitQuimica[1]
Molecular Weight	185.65 g/mol	CymitQuimica[1]
Appearance	Solid	CymitQuimica[1]
Purity	Typically ≥97%	CymitQuimica[1]
InChI	InChI=1S/C9H11NO.ClH/c10-9(6-11-7-9)8-4-2-1-3-5-8;/h1-5H,6-7,10H2;1H	CymitQuimica[1]
InChIKey	RWUQQOGOMYRSSK-UHFFFAOYSA-N	CymitQuimica[1]
SMILES	C1C(CO1) (C2=CC=CC=C2)N.Cl	PubChem[2]

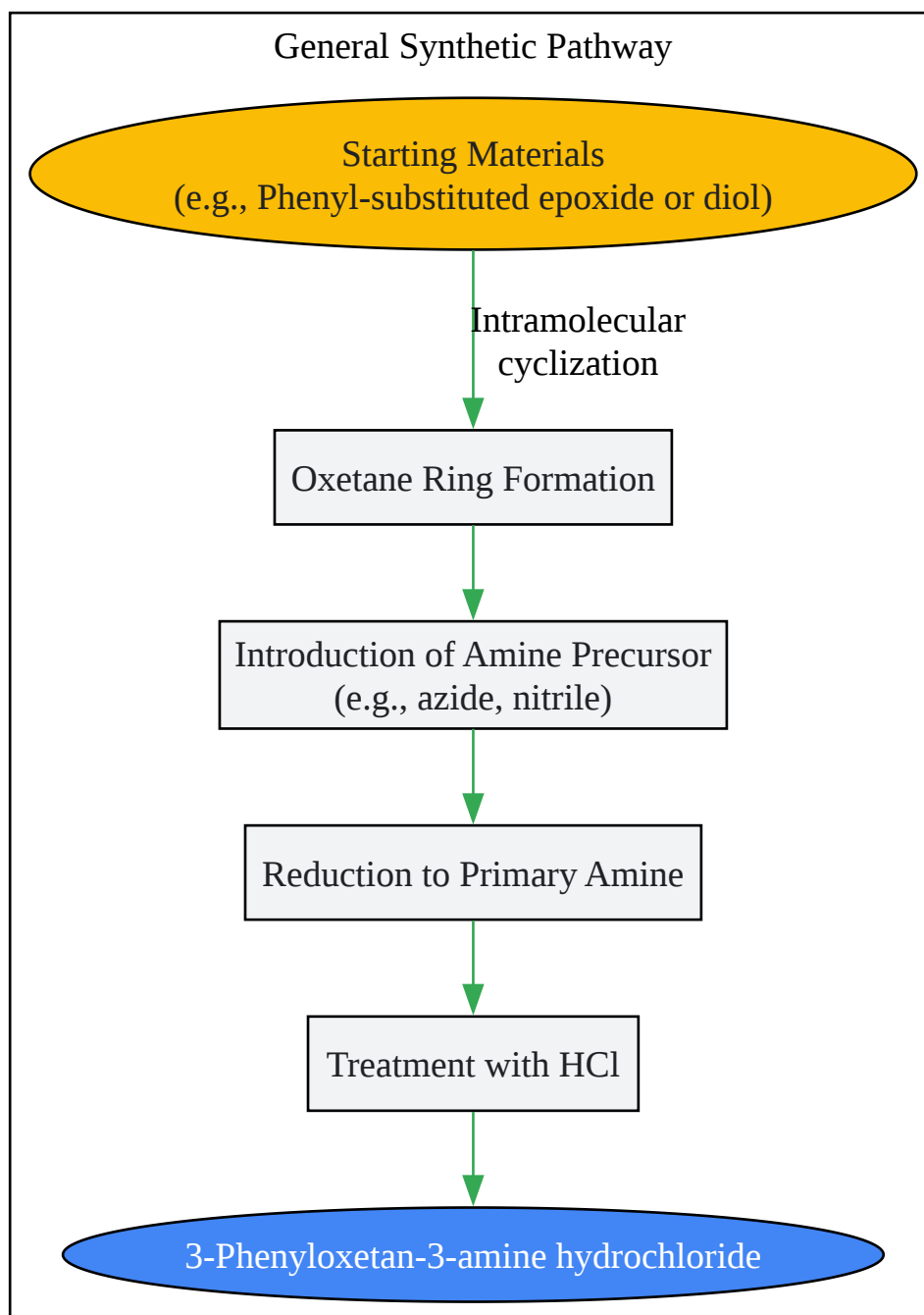
Commercial Suppliers

A number of chemical suppliers offer **3-Phenyloxetan-3-amine hydrochloride** in various quantities. The following table summarizes the offerings from several prominent vendors. Please note that pricing and availability are subject to change and it is recommended to inquire directly with the suppliers for the most current information.

Supplier	Product Number	Purity	Available Quantities
CymitQuimica	IN-DA003A5I	97%	100mg, 250mg, 500mg, 1g, 5g
Indagoo (via CymitQuimica)	IN-DA003A5I	97%	100mg, 250mg, 500mg, 1g, 5g
Zhengzhou Alfachem Co., Ltd.	103246	Custom	Inquire for details

Synthesis and Characterization

While specific, detailed experimental protocols for the synthesis of **3-Phenyloxetan-3-amine hydrochloride** are not readily available in public literature, a general approach involves the formation of the oxetane ring followed by amination and subsequent salt formation. A potential synthetic workflow is outlined below.



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Caption: A generalized synthetic workflow for **3-Phenyloxetan-3-amine hydrochloride**.

Characterization of the final product would typically involve a suite of spectroscopic techniques to confirm its identity and purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Would show characteristic peaks for the aromatic protons of the phenyl group, the diastereotopic methylene protons of the oxetane ring, and the amine protons.
- ^{13}C NMR: Would reveal signals for the carbon atoms of the phenyl ring, the quaternary carbon, and the methylene carbons of the oxetane ring.

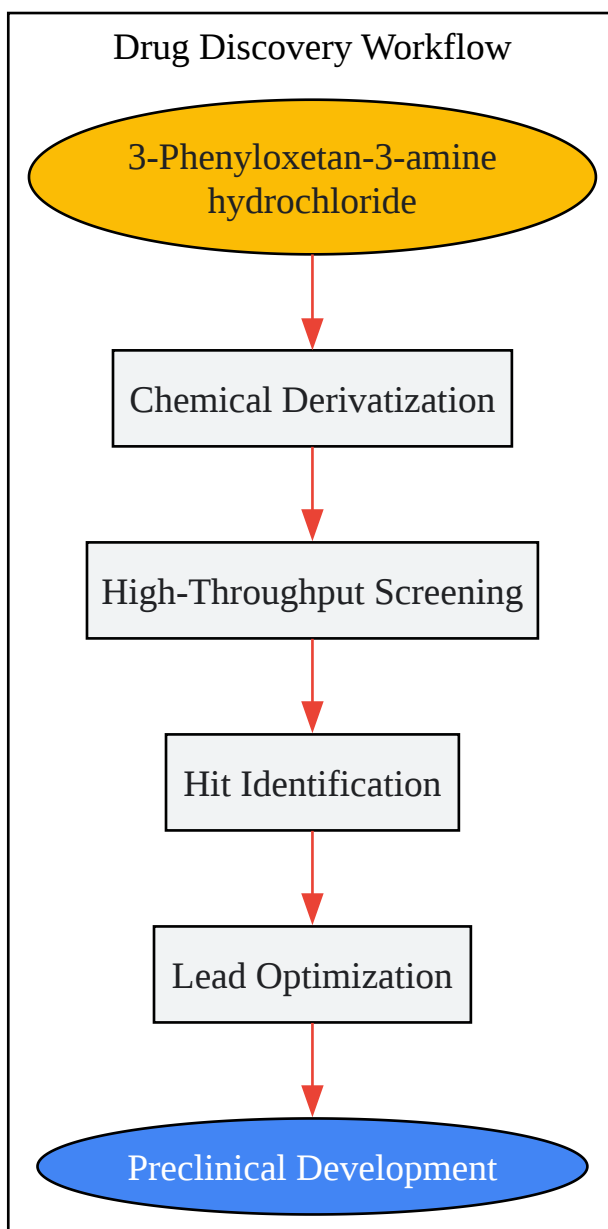
Mass Spectrometry (MS):

- Electrospray ionization (ESI) mass spectrometry would be expected to show a molecular ion peak corresponding to the free base ($[\text{M}+\text{H}]^+$ at $m/z \approx 150.09$).^[3]

Applications in Drug Discovery

The oxetane motif is increasingly utilized in medicinal chemistry as a bioisosteric replacement for other functional groups, such as gem-dimethyl or carbonyl groups. This substitution can lead to improved metabolic stability, enhanced solubility, and favorable conformational constraints, potentially improving the binding affinity of a drug candidate to its target. While specific biological activities for **3-Phenyloxetan-3-amine hydrochloride** are not extensively documented in publicly available literature, its structural features suggest potential applications in the development of novel therapeutics targeting a range of biological pathways.

The logical workflow for incorporating such a building block in a drug discovery program is depicted below.



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Caption: A simplified workflow for utilizing **3-Phenyloxetan-3-amine hydrochloride** in a drug discovery cascade.

Safety Information

Based on data for the free base, 3-Phenyloxetan-3-amine, the compound is associated with the following hazard statements:

- Harmful if swallowed.[2]
- Harmful in contact with skin.[2]
- Causes skin irritation.[2]
- Causes serious eye damage.[2]
- Harmful if inhaled.[2]
- May cause respiratory irritation.[2]

It is imperative that appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, be used when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. 3-Phenyloxetan-3-amine hydrochloride | CymitQuimica [cymitquimica.com]
- 2. 3-Phenyloxetan-3-amine | C₉H₁₁NO | CID 53256981 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 3-phenyloxetan-3-amine (C₉H₁₁NO) [pubchemlite.lcsb.uni.lu]
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